

"2-Phenyl-1-(pyridin-2-yl)ethanone" safety and handling

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Compound of Interest

Compound Name: 2-Phenyl-1-(pyridin-2-yl)ethanone

Cat. No.: B1582911

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An In-depth Technical Guide to the Safety and Handling of **2-Phenyl-1-(pyridin-2-yl)ethanone**

Introduction

2-Phenyl-1-(pyridin-2-yl)ethanone (CAS No: 27049-45-2) is a heterocyclic ketone of significant interest to the scientific community, particularly in the fields of organic synthesis and medicinal chemistry.^[1] Its molecular structure, featuring a pyridine ring linked to a phenylethanone moiety, makes it a versatile building block for more complex molecules.^[1] The ketone functional group serves as a reactive site for various chemical transformations, including reductions to form the corresponding alcohol and nucleophilic additions to construct larger molecular scaffolds.^[1] Notably, derivatives of this compound have been investigated as novel iron chelators with the potential to inhibit HIV-1 transcription, highlighting its relevance in drug discovery and development.^[2]

This guide is designed for researchers, scientists, and drug development professionals. As a Senior Application Scientist, the objective is to move beyond a simple recitation of safety data sheet (SDS) information. Instead, this document provides a synthesized, in-depth analysis of the compound's hazard profile and outlines self-validating protocols for its safe handling, storage, and disposal. The causality behind each recommendation is explained to foster a deep-rooted culture of safety and scientific integrity in the laboratory.

Hazard Identification and GHS Classification

Understanding the intrinsic hazards of a chemical is the foundation of safe laboratory practice.

2-Phenyl-1-(pyridin-2-yl)ethanone is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary concerns are its potential to cause acute toxicity if ingested and significant irritation to the skin, eyes, and respiratory system.^[3] All handling procedures must be designed with these hazards in mind.

The GHS classification provides a universally understood language for communicating chemical hazards.^[4] For **2-Phenyl-1-(pyridin-2-yl)ethanone**, the classification necessitates specific precautionary measures, as detailed in the table below.

GHS Classification Summary for 2-Phenyl-1-(pyridin-2-yl)ethanone	
Hazard Class	Acute Toxicity, Oral (Category 4)
Skin Irritation (Category 2)	
Serious Eye Irritation (Category 2A)	
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	
Pictogram	GHS07 (Exclamation Mark) ^[3]
Signal Word	Warning ^{[3][5]}
Hazard Statements	H302: Harmful if swallowed. ^[3]
	H315: Causes skin irritation. ^{[3][5]}
	H319: Causes serious eye irritation. ^{[3][5]}
	H335: May cause respiratory irritation. ^{[3][5]}

Toxicological Profile and Risk Context

The GHS classification is derived from toxicological data. While comprehensive human data is unavailable, the established hazard statements point to specific risks upon exposure.

- Acute Oral Toxicity (H302): This classification indicates that accidental ingestion of the compound can lead to adverse health effects. The causality lies in the compound's ability to

be absorbed and interfere with biological processes, though the specific mechanism is not well-documented in publicly available literature.

- Skin and Eye Irritation (H315, H319): As with many aromatic and heterocyclic compounds, **2-Phenyl-1-(pyridin-2-yl)ethanone** can disrupt the lipid membranes of cells upon contact, leading to an inflammatory response.[6] This manifests as redness, itching, and pain on the skin and can cause significant, potentially damaging, irritation to the delicate tissues of the eyes.[6][7]
- Respiratory Irritation (H335): Inhalation of dust or aerosols of the compound can irritate the mucous membranes of the respiratory tract.[7] This underscores the critical importance of engineering controls to prevent airborne exposure.

It is crucial to note that there is a lack of data regarding chronic toxicity, carcinogenicity, and mutagenicity.[3] In line with the principles of prudent laboratory practice, any compound with an incomplete toxicological profile should be handled as if it has unknown hazards, requiring stringent adherence to safety protocols.[8]

Core Safety Protocols & Risk Mitigation

A multi-layered approach to safety, prioritizing engineering controls and supplemented by rigorous personal protective equipment (PPE) and handling protocols, is essential.

Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the chemical hazard. Their proper use is not optional; it is the most effective way to minimize exposure.

- Chemical Fume Hood: All weighing, transferring, and reaction setup involving **2-Phenyl-1-(pyridin-2-yl)ethanone** must be performed inside a properly functioning and certified laboratory chemical fume hood.[3][9] This is the primary defense against respiratory exposure by containing dust, vapors, or aerosols.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible, within a 10-second travel distance (<50 feet), of the handling area.[5][9] Regular testing of this equipment is mandatory to ensure its functionality.

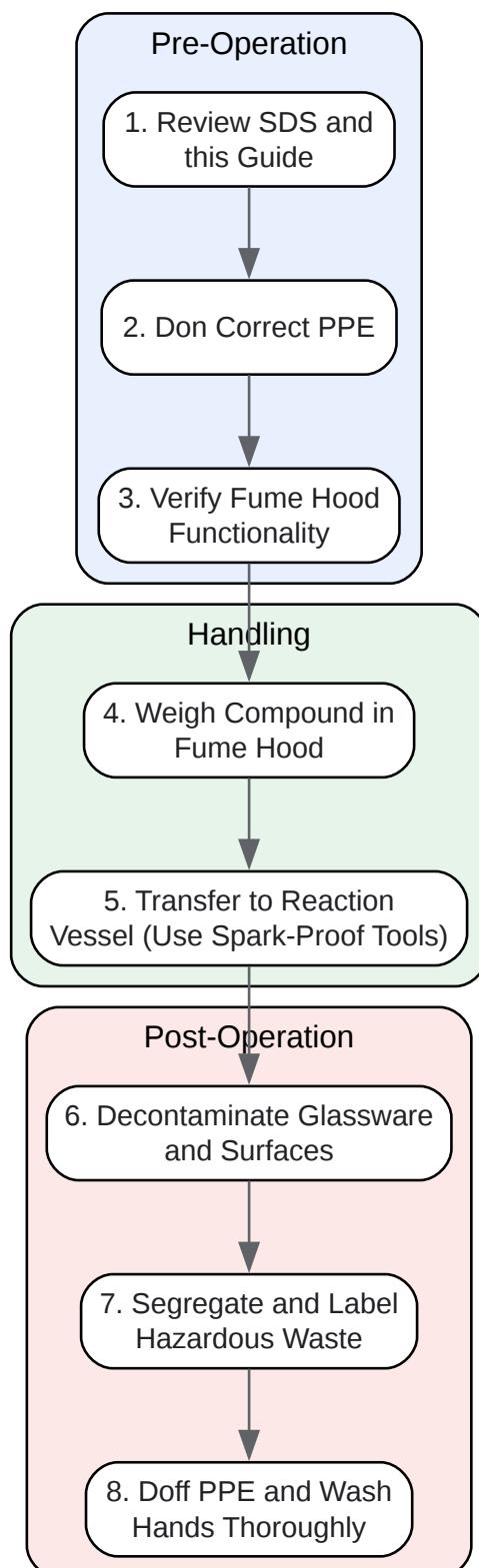
Personal Protective Equipment (PPE): A Self-Validating System

PPE is the last line of defense. The selection and use of PPE should be a self-validating system, where each component is chosen for a specific, justifiable reason.

PPE Specification and Rationale		
Equipment	Specification	Causality and Rationale
Eye Protection	Tightly fitting chemical safety goggles with side shields conforming to EN166 (EU) or NIOSH (US) standards. [10]	Standard safety glasses do not protect against splashes from all angles. Goggles provide a seal around the eyes, which is critical given the compound's classification as a serious eye irritant (H319).
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber). Nitrile gloves may offer limited protection and should be avoided for prolonged contact. [9]	Gloves must be selected based on chemical compatibility. Always inspect gloves for tears or defects before use. [10] Double-gloving can provide additional protection during high-risk operations.
Body Protection	A fully buttoned, long-sleeved laboratory coat. Fire-resistant clothing may be required depending on the scale and nature of the experiment. [10]	Protects skin from accidental splashes and contact. Contaminated clothing must be removed immediately and decontaminated before reuse. [3] [5]
Respiratory Protection	Not required if work is conducted within a certified fume hood. If engineering controls fail or for emergency/spill response, a full-face respirator with appropriate cartridges should be used by trained personnel. [10]	The fume hood is the primary respiratory control. Respirator use requires a formal respiratory protection program, including medical clearance and fit-testing. [9]

Safe Handling & Operations Workflow

A systematic workflow ensures that safety is integrated into every step of the experimental process.



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Workflow for Safe Handling of 2-Phenyl-1-(pyridin-2-yl)ethanone

Step-by-Step Handling Protocol:

- Preparation: Before any work begins, review this guide and the manufacturer's SDS.[9] Don all required PPE as specified in the table above. Ensure the chemical fume hood is operational (check airflow monitor).
- Aliquotting: Since the compound's melting point is near room temperature (30-32 °C), it may be a solid or waxy liquid. Conduct all weighing and transfers on a disposable weigh boat or directly into the reaction vessel inside the fume hood to contain any dust or spills. Use non-sparking tools.[10]
- Reaction Setup: Keep the container tightly closed when not in use.[5] If heating the reaction, ensure the setup is secure and a condenser is used to prevent vapor release.
- Post-Handling: After the operation is complete, decontaminate all surfaces and equipment.
- Cleanup: Carefully remove and dispose of PPE. Wash hands and any exposed skin thoroughly with soap and water.[5]

Emergency Procedures

Preparedness is key to mitigating the impact of an accidental exposure or spill.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. ^[7] Remove contact lenses if present and easy to do. ^{[5][7]} Seek immediate medical attention. ^[7]
Skin Contact	Immediately remove all contaminated clothing. ^[10] Wash the affected area with plenty of soap and water. ^[5] If skin irritation occurs or persists, seek medical attention. ^{[5][7]}
Inhalation	Move the individual to fresh air and keep them at rest in a position comfortable for breathing. ^[5] ^[7] If the person feels unwell or breathing is difficult, call a poison center or doctor for medical advice. ^[5]
Ingestion	Do NOT induce vomiting. ^{[3][10]} Rinse the mouth thoroughly with water. ^[10] Never give anything by mouth to an unconscious person. ^[10] Call a poison center or doctor immediately for treatment advice. ^[3]

Spill and Leak Response

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, working from upwind of the spill if safe to do so.
- Contain: Prevent further spillage.^[10] Do not allow the chemical to enter drains or waterways.
^[10]
- Absorb: For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).^[3]
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.^{[5][10]}

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Report: Report the incident to the laboratory supervisor and institutional safety office.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5]
- Specific Hazards: During a fire, irritating and highly toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x), may be generated through thermal decomposition.[5]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][10]

Storage and Waste Management

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage Protocol

The stability of **2-Phenyl-1-(pyridin-2-yl)ethanone** is dependent on proper storage.[3]

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][10]
- Security: The storage area should be locked to prevent unauthorized access.[5][7]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, and open flames.[10][11]
- Incompatibilities: Segregate from incompatible materials.[10] Hazardous reactions can occur upon contact with:
 - Strong oxidizing agents[3][11]
 - Strong acids and bases[11]
 - Strong reducing agents[7][11]

Waste Disposal Protocol

All waste containing **2-Phenyl-1-(pyridin-2-yl)ethanone**, including contaminated consumables and spill cleanup materials, must be treated as hazardous waste.

- Containerization: Collect waste in a clearly labeled, sealed, and chemically compatible container.[9][10]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Dispose of the waste through a licensed chemical destruction facility or an approved institutional waste program.[5][7][10] Do not dispose of it down the drain or in regular trash.[5][10]

Physical and Chemical Properties

Property	Value
Molecular Formula	C13H11NO[1][8]
Molecular Weight	197.23 g/mol [1][8]
CAS Number	27049-45-2[1][8][12]
Appearance	Solid or waxy liquid
Melting Point	30 - 32 °C (literature value for a related compound)
Boiling Point	250 °C at 987 hPa (literature value for a related compound)
Stability	Stable under recommended storage conditions. [3]

Conclusion

2-Phenyl-1-(pyridin-2-yl)ethanone is a valuable research chemical with a defined, manageable hazard profile. Its primary risks include being harmful if swallowed and causing significant skin, eye, and respiratory irritation. By understanding the causality behind these

hazards and rigorously implementing a multi-layered safety strategy—prioritizing engineering controls, using specified PPE, following systematic handling protocols, and preparing for emergencies—researchers can confidently and safely utilize this compound to advance their scientific objectives. Adherence to the principles and protocols outlined in this guide is essential for protecting personnel, ensuring experimental integrity, and maintaining a safe laboratory environment.

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